

# Mesitaldehyde: A Technical Guide to Safety, Handling, and Hazards

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## Compound of Interest

Compound Name: Mesitaldehyde

Cat. No.: B022134

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the safety, handling, and hazard information for **Mesitaldehyde** (2,4,6-Trimethylbenzaldehyde). The information is intended for researchers, scientists, and professionals in drug development and other laboratory settings. This document consolidates critical data on physical and chemical properties, toxicological information, safe handling and storage procedures, and emergency response. All quantitative data is presented in structured tables for ease of reference. Furthermore, this guide outlines the likely experimental methodologies used to determine key safety data, based on internationally recognized standards. Visual aids in the form of diagrams are provided to illustrate hazard identification logic and safe handling workflows.

## Chemical and Physical Properties

**Mesitaldehyde**, a substituted aromatic aldehyde, is a colorless to light yellow liquid.<sup>[1][2]</sup> It is characterized by a pungent odor.<sup>[1]</sup> Due to the presence of three methyl groups on the benzene ring, it is less soluble in water but shows good solubility in organic solvents like chloroform.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties of **Mesitaldehyde**

Property	Value	Source(s)
Chemical Formula	C <sub>10</sub> H <sub>12</sub> O	[1][3]
Molecular Weight	148.21 g/mol	[3][4]
CAS Number	487-68-3	[1][3][4][5][6]
Appearance	Clear, colorless to light yellow liquid	[1][2][3]
Odor	Pungent	[1]
Melting Point	10-14 °C (50-57.2 °F)	[5][6][7]
Boiling Point	237-238.5 °C (458.6-461.3 °F) at 760 mmHg	[1][5][6]
Density	1.005 - 1.018 g/mL at 20-25 °C	[1][6]
Flash Point	105-105.6 °C (221-222.1 °F)	[1][5][6]
Solubility	Soluble in chloroform; less soluble in water.	[1][2][6]

## Hazard Identification and Classification

**Mesitaldehyde** is classified as a hazardous substance. The primary hazards are associated with skin, eye, and respiratory irritation.[5][7] Some sources also indicate it is suspected of causing cancer and is toxic to aquatic life with long-lasting effects.[4]

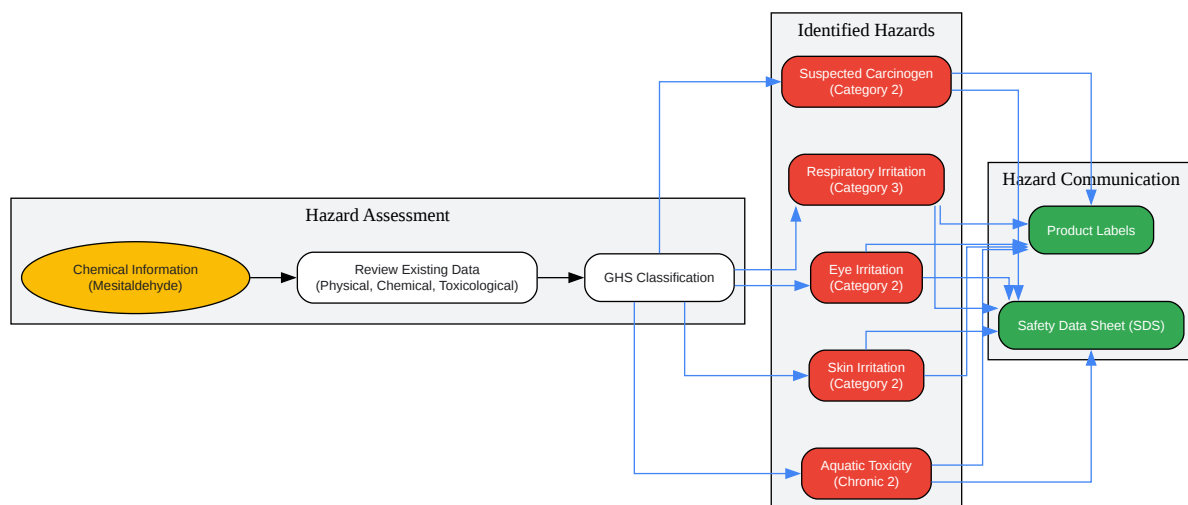
Table 2: GHS Hazard Classification for **Mesitaldehyde**

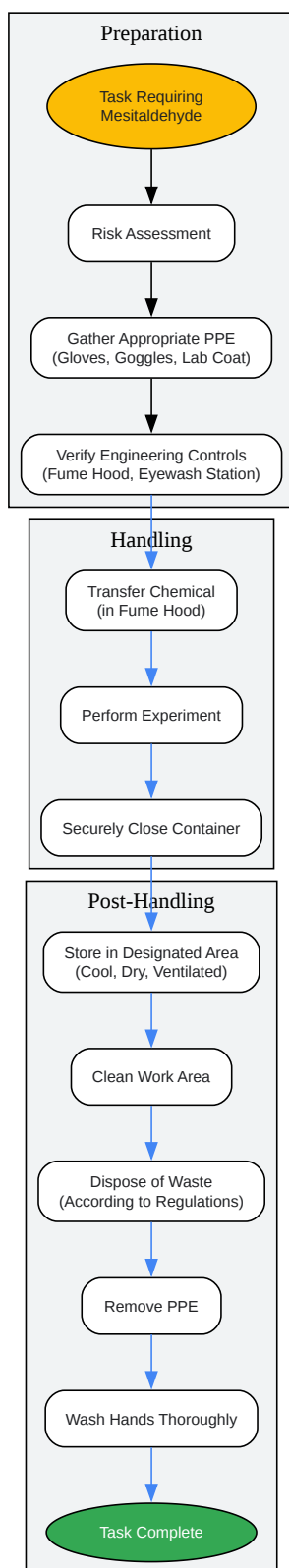
Hazard Class	Hazard Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	<a href="#">[5]</a> <a href="#">[8]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	<a href="#">[1]</a> <a href="#">[5]</a>
Carcinogenicity	Category 2	H351: Suspected of causing cancer	<a href="#">[4]</a>
Hazardous to the Aquatic Environment, Long-term Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects	<a href="#">[4]</a> <a href="#">[9]</a>

#### NFPA 704 Diamond:

- Health (Blue): 2 (Indicates a moderate health hazard. Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury.)
- Flammability (Red): 1 (Indicates that materials must be preheated before ignition can occur.)
- Instability (Yellow): 0 (Indicates that the material is normally stable, even under fire conditions.)
- Special (White): (No special hazards)

Note: NFPA ratings are not consistently provided across all sources and should be considered as general guidance.





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